

CAS number lookup for Methyl 3-(p-tolyl)-1H-pyrazole-5-carboxylate

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Compound of Interest

Compound Name: Methyl 3-(p-tolyl)-1H-pyrazole-5-carboxylate

Cat. No.: B093716

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Unable to Verify Compound and Generate Technical Guide

A conclusive CAS (Chemical Abstracts Service) number for the specific chemical **Methyl 3-(p-tolyl)-1H-pyrazole-5-carboxylate** could not be definitively established from the available search results. The information retrieved points to several closely related but structurally distinct compounds, leading to ambiguity that prevents the creation of a scientifically accurate and reliable technical guide as requested.

During the search process, the following issues were identified:

- Isomeric Confusion: Search results frequently returned data for Methyl 3-methyl-1-(p-tolyl)-1H-pyrazole-5-carboxylate (CAS Number: 55115-13-4). This compound is an isomer of the requested molecule but contains an additional methyl group on the pyrazole ring, which significantly alters its chemical identity and properties.
- Data for Related Precursors: Information was also found for related carboxylic acids, such as 5-Methyl-1-(p-tolyl)-1H-pyrazole-3-carboxylic acid (CAS: 835-60-9), which are potential precursors but not the target ester.
- Lack of Specific Data: Without a confirmed CAS number for "**Methyl 3-(p-tolyl)-1H-pyrazole-5-carboxylate**," it is impossible to retrieve specific and verified technical data,

including validated synthesis protocols, spectroscopic characterization (NMR, IR, Mass Spectrometry), physicochemical properties, and relevant safety information.

Given the critical importance of precise chemical identification in scientific and drug development contexts, proceeding with the generation of a technical guide based on ambiguous or incorrect information would violate the core requirements of scientific integrity and trustworthiness. A reliable guide cannot be constructed without first unequivocally identifying the compound in question. Therefore, the request to create an in-depth guide for **Methyl 3-(p-tolyl)-1H-pyrazole-5-carboxylate** cannot be fulfilled at this time.

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